

A Technical Guide to High-Purity Disperse Red 91 for Research Applications

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Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Disperse Red 91**, a synthetic anthraquinone dye. While traditionally used in the textile industry, its structural similarity to known bioactive anthraquinone derivatives suggests potential applications in biomedical research, particularly in drug development and cellular imaging. This document consolidates available technical data on commercial suppliers, purity, and provides generalized experimental contexts for its application in a research setting.

Commercial Suppliers and Physical Properties

High-purity **Disperse Red 91** is available from a number of commercial suppliers catering to the research and development sectors. While certificates of analysis with detailed purity data are not consistently provided by all vendors, some suppliers indicate a purity level of 98% or higher. Researchers are advised to request lot-specific certificates of analysis for quantitative purity assessment.

Below is a summary of key physical and chemical properties for **Disperse Red 91**.

Property	Value	Source
Chemical Name	1-amino-4-hydroxy-2-(6-hydroxyhexyloxy)anthracene-9,10-dione	N/A
C.I. Name	Disperse Red 91	[1]
CAS Number	12236-10-1	[2]
Molecular Formula	C ₂₀ H ₂₁ NO ₅	[2][3]
Molecular Weight	355.38 g/mol	[2][3]
Purity (claimed)	≥98%	[4]
Appearance	Red powder	N/A
Solubility	Insoluble in water	[5]

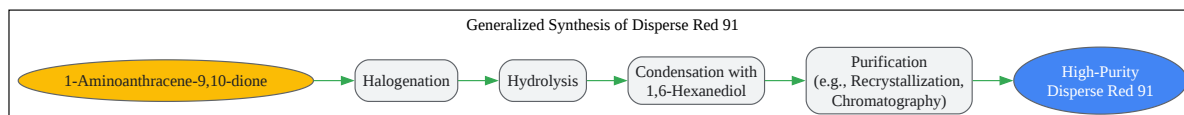
Table 1: Physical and Chemical Properties of **Disperse Red 91**

Identified Commercial Suppliers:

- MedchemExpress: Offers **Disperse Red 91** for research use only.[3]
- Alfa Chemistry: Lists **Disperse Red 91** among its chemical offerings.[6]
- Clinisciences: Provides **Disperse Red 91** for research applications.[7]
- ChemicalBook: Lists multiple suppliers, including Career Henan Chemical Co., which claims a purity of ≥98%.[4]
- World Dye Variety: Provides a list of various suppliers, primarily focused on the dye industry. [1]
- Enochdye: A supplier of various dyes, including **Disperse Red 91**.[8]
- Tebubio: Offers **Disperse Red 91** for research purposes.[9]

Synthesis and Manufacturing

The general manufacturing process for **Disperse Red 91** involves the chemical modification of 1-aminoanthracene-9,10-dione. A common method described involves halogenation and hydrolysis, followed by a condensation reaction with a glycol.^[1] A more detailed, albeit generalized, synthesis pathway can be outlined as follows:



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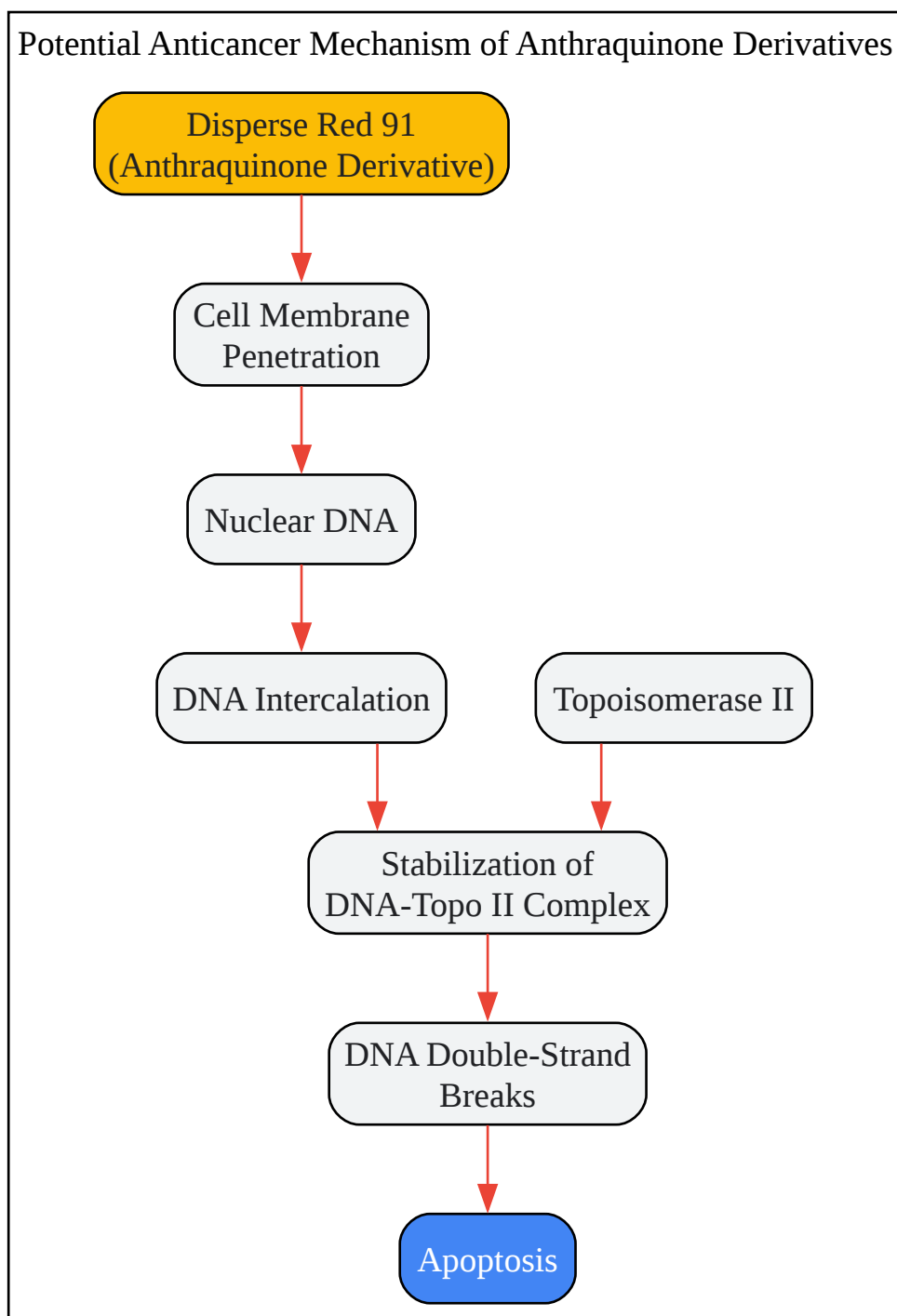
A generalized workflow for the synthesis of **Disperse Red 91**.

Potential Research Applications and Experimental Context

While specific research applications of **Disperse Red 91** are not extensively documented, its anthraquinone core is a well-studied pharmacophore in drug development. Anthraquinone derivatives are known to possess a range of biological activities, including anticancer properties.^[10] The planar structure of the anthraquinone ring allows for intercalation into DNA, which can disrupt DNA replication and transcription, leading to cytotoxic effects in cancer cells.^[11]

DNA Intercalation and Topoisomerase Inhibition Pathway

Many anthraquinone-based anticancer agents function by intercalating with DNA and inhibiting the activity of topoisomerase II, an enzyme crucial for DNA replication and repair.^[11] This leads to the stabilization of the DNA-topoisomerase complex, resulting in DNA strand breaks and ultimately apoptosis.



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A potential signaling pathway for anthraquinone derivatives in cancer cells.

Cellular Imaging Applications

The fluorescent properties of some anthraquinone derivatives make them suitable for use as probes in cellular imaging.[12] These compounds can be designed to localize within specific cellular compartments, such as the nucleus, allowing for visualization and tracking of cellular processes.[13]

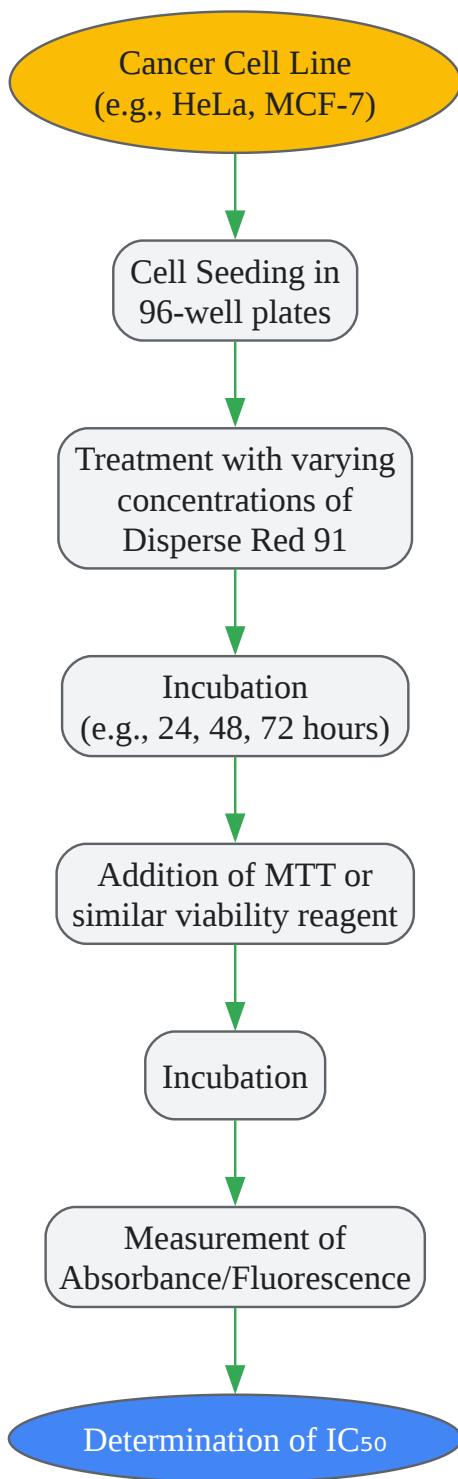
Generalized Experimental Protocols

The following are generalized protocols for experiments that could involve **Disperse Red 91** or similar anthraquinone derivatives, based on their potential biological activities.

In Vitro Cytotoxicity Assay

This protocol outlines a general method for assessing the cytotoxic effects of an anthraquinone compound on a cancer cell line.

Workflow for In Vitro Cytotoxicity Assay



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A generalized experimental workflow for an in vitro cytotoxicity assay.

Methodology:

- **Cell Culture:** Culture a suitable cancer cell line (e.g., HeLa, MCF-7) in appropriate media and conditions.
- **Cell Seeding:** Seed the cells into 96-well plates at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Prepare a stock solution of high-purity **Disperse Red 91** in a suitable solvent (e.g., DMSO). Perform serial dilutions to achieve a range of final concentrations for treatment.
- **Incubation:** Treat the cells with the different concentrations of **Disperse Red 91** and incubate for various time points (e.g., 24, 48, 72 hours).
- **Viability Assay:** Add a cell viability reagent such as MTT or PrestoBlue to each well and incubate according to the manufacturer's instructions.
- **Data Acquisition:** Measure the absorbance or fluorescence using a plate reader.
- **Analysis:** Calculate the percentage of cell viability relative to an untreated control and determine the half-maximal inhibitory concentration (IC_{50}).

Cellular Staining and Fluorescence Microscopy

This protocol provides a general method for using a fluorescent anthraquinone derivative for cellular imaging.

Methodology:

- **Cell Culture:** Grow cells on glass coverslips in a petri dish.
- **Staining:** Prepare a working solution of the fluorescent anthraquinone dye in a physiologically compatible buffer. Incubate the cells with the staining solution for a specified period.
- **Washing:** Gently wash the cells with buffer to remove any unbound dye.

- Fixation (Optional): If required, fix the cells with a suitable fixative like paraformaldehyde.
- Mounting: Mount the coverslips onto microscope slides.
- Imaging: Visualize the stained cells using a fluorescence microscope with appropriate excitation and emission filters.

Conclusion

Disperse Red 91, an anthraquinone-based dye, is commercially available from several suppliers in high purity suitable for research purposes. While its primary application has been in the textile industry, its core chemical structure is shared with a class of compounds with known biological activities, including anticancer and fluorescent properties. This guide provides a starting point for researchers interested in exploring the potential of **Disperse Red 91** in drug development and cellular imaging. It is recommended that researchers procure the compound from a reputable supplier and obtain a detailed certificate of analysis to ensure the quality and purity required for their specific applications. The provided generalized experimental protocols and pathway diagrams offer a conceptual framework for initiating such investigations.

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